

Essential Safety and Operational Guidance for Handling DL-Phenylalanine-d5

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Compound of Interest

Compound Name: DL-Phenylalanine-d5

Cat. No.: B1601186

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **DL-Phenylalanine-d5**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **DL-Phenylalanine-d5**, appropriate personal protective equipment is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.^[1]

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Safety glasses with side-shields	Conforming to NIOSH (US) or EN 166 (EU) standards. [1]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber)	Dispose of contaminated gloves after use in accordance with good laboratory practices. [1]
Skin and Body Protection	Impervious clothing, such as a lab coat	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [1]
Respiratory Protection	Use in a well-ventilated area or under a laboratory fume hood to avoid dust formation. [1] If a risk assessment deems it necessary, use a NIOSH-approved respirator. [1]	For higher-risk scenarios, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges may be appropriate. [1]

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the integrity of **DL-Phenylalanine-d5** and ensuring laboratory safety.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Ensure adequate ventilation, preferably by using a mechanical exhaust system or a laboratory fume hood.[\[1\]](#)

- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)
- The recommended storage temperature is room temperature, although some suppliers recommend -20°C for long-term stability.[\[1\]](#)[\[3\]](#) Always refer to the supplier's specific instructions.
- Keep away from strong oxidizing agents, as they are incompatible.[\[1\]](#)

Accidental Release and First Aid Measures

Accidental Release: In the event of a spill, follow these steps:

- Use personal protective equipment.[\[1\]](#)
- Avoid breathing dust and ensure adequate ventilation.[\[1\]](#)
- Pick up and arrange disposal without creating dust.[\[1\]](#)
- Keep the material in suitable, closed containers for disposal.[\[1\]](#)
- Prevent the product from entering drains.[\[1\]](#)

First Aid:

- Eye Contact: Flush eyes with water as a precaution.[\[1\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation occurs.
[\[1\]](#)
- Inhalation: If inhaled, move the person into fresh air. If breathing is difficult, give artificial respiration and consult a physician.[\[1\]](#)

- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[1]

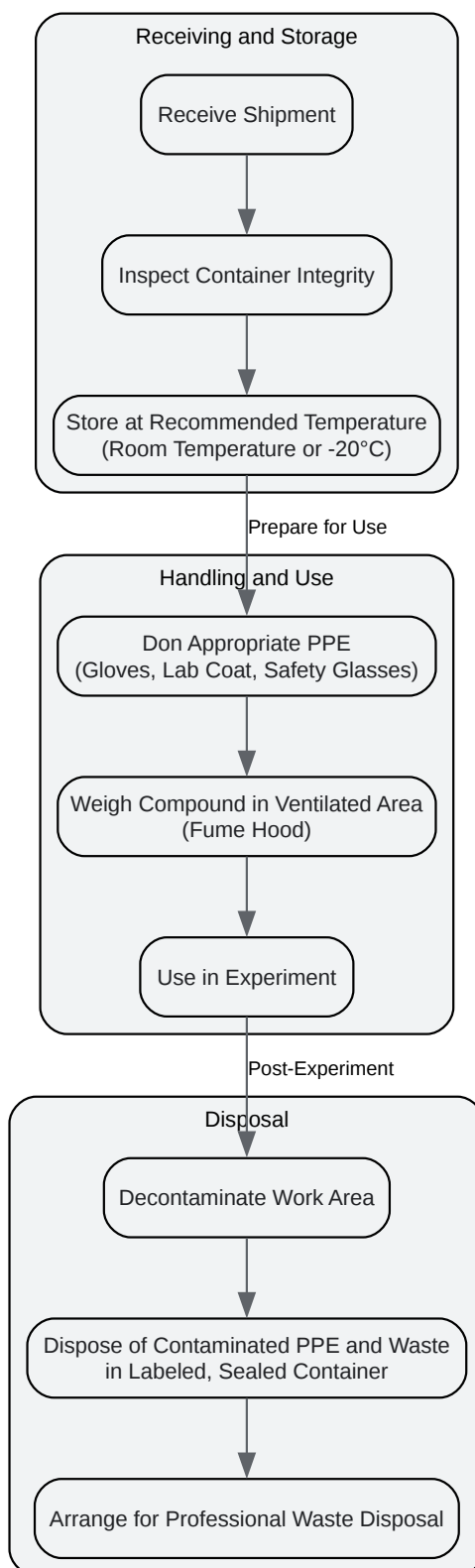
Disposal Plan

Dispose of **DL-Phenylalanine-d5** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Contact a licensed professional waste disposal service to dispose of this material.[1]
- Contaminated packaging should be disposed of in the same manner as the unused product.

Operational Workflow

The following diagram illustrates the standard operational workflow for handling **DL-Phenylalanine-d5** in a laboratory setting.



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Caption: Workflow for handling **DL-Phenylalanine-d5**.

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References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. fishersci.com [fishersci.com]
- 3. caymanchem.com [caymanchem.com]
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